In-Depth Technical Guide: 1,3-Dibenzylthiourea

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Compound of Interest

Compound Name:	*N,N'-Dibenzylthiourea*
CAS No.:	*1424-14-2*
Cat. No.:	*B074975*

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IUPAC Name: 1,3-dibenzylthiourea[1]

This technical guide provides a comprehensive overview of 1,3-dibenzylthiourea, a symmetrically disubstituted thiourea derivative with significant applications in medicinal chemistry and drug development. The document is intended for researchers, scientists, and professionals in the pharmaceutical and life sciences sectors.

Introduction

1,3-Dibenzylthiourea, also known as **N,N'-Dibenzylthiourea**, is a synthetic organic compound that has garnered attention for its diverse biological activities. As a member of the thiourea class of compounds, it shares a core structural motif known for a wide range of pharmacological properties, including anticancer, anti-inflammatory, and antioxidant effects. Its symmetrical structure, featuring two benzyl groups attached to the nitrogen atoms of the thiourea core, contributes to its specific physicochemical and biological characteristics. This guide details the synthesis, properties, and known biological mechanisms of 1,3-dibenzylthiourea, providing a valuable resource for its application in research and development.

Physicochemical Properties

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A summary of the key physical and chemical properties of 1,3-dibenzylthiourea is provided below. This data is crucial for its proper handling, characterization, and use in experimental settings.

Property	Value	Reference
IUPAC Name	1,3-dibenzylthiourea	[1]
Synonyms	N,N'-Dibenzylthiourea, sym-Dibenzylthiourea, 1,3-Dibenzyl-2-thiourea	[1][2][3]
CAS Number	1424-14-2	[2]
Molecular Formula	$C_{15}H_{16}N_2S$	[1][3]
Molecular Weight	256.37 g/mol	[3]
Appearance	White to yellow solid	[2]
Melting Point	146-149 °C	[2]
Solubility	Soluble in ethanol and ether; insoluble in water.	[1]
Storage Temperature	2-8°C, under nitrogen	[2]

Synthesis and Experimental Protocols

The synthesis of symmetrical disubstituted thioureas like 1,3-dibenzylthiourea is typically achieved through the reaction of a primary amine with a thiocarbonyl source. A common and efficient method involves the reaction of benzylamine with carbon disulfide.

General Synthesis Protocol

This protocol is based on established methods for the synthesis of N,N'-disubstituted thioureas.

Materials:

- Benzylamine

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- Carbon disulfide (CS_2)
- A suitable base (e.g., pyridine, triethylamine)
- A suitable solvent (e.g., ethanol)
- Apparatus for heating and reflux
- Filtration apparatus (e.g., Buchner funnel)
- Recrystallization solvents (e.g., ethanol/water)

Procedure:

- In a round-bottom flask, dissolve benzylamine (2 equivalents) in ethanol.
- Add a catalytic amount of a base, such as pyridine, to the solution.
- While stirring, add carbon disulfide (1 equivalent) dropwise to the mixture at room temperature.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress using thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature to allow the product to precipitate.
- Collect the solid product by vacuum filtration and wash with cold ethanol.
- Further purify the crude product by recrystallization from a suitable solvent system, such as ethanol-water, to obtain pure 1,3-dibenzylthiourea.
- Dry the final product under vacuum.

Biological Activities and Mechanisms of Action

Thiourea derivatives, including 1,3-dibenzylthiourea, exhibit a range of biological activities that are of interest in drug development.

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Anticancer Activity

Numerous studies have highlighted the cytotoxic potential of substituted thiourea derivatives against various cancer cell lines.[4][5] The anticancer mechanisms are multifaceted and can involve:

- Induction of Apoptosis: Certain thiourea derivatives have been shown to induce programmed cell death in cancer cells through the activation of caspases 3/7.[6]
- Modulation of Signaling Pathways: These compounds can interfere with key signaling pathways that regulate cell growth and survival. For instance, some derivatives decrease the activation of the NF-κB (Nuclear Factor Kappa-light-chain-enhancer of activated B cells) pathway.[6]
- Anti-angiogenic Effects: Inhibition of Vascular Endothelial Growth Factor (VEGF) secretion has been observed with some thiourea compounds, suggesting a potential to inhibit the formation of new blood vessels that support tumor growth.[6]
- Induction of Oxidative Stress: An increase in reactive oxygen species (ROS) production can be triggered by these compounds, leading to oxidative damage and cell death in cancer cells.[6]

Anti-inflammatory and Analgesic Potential

The structurally related compound, 1,3-dibenzylurea, has been identified as a potent inhibitor of soluble epoxide hydrolase (sEH).[7][8] This enzyme is responsible for the degradation of epoxyeicosatrienoic acids (EETs), which are lipid signaling molecules with anti-inflammatory and analgesic effects.[7] By inhibiting sEH, 1,3-dibenzylurea increases the levels of EETs, thereby enhancing their beneficial effects.[7] Given the structural similarity, 1,3-dibenzylthiourea may exert similar inhibitory effects on sEH, contributing to potential anti-inflammatory and analgesic properties.

Antioxidant Activity

Some thiourea derivatives have been investigated for their ability to scavenge free radicals.[9] The antioxidant capacity is an important property that can contribute to the overall therapeutic

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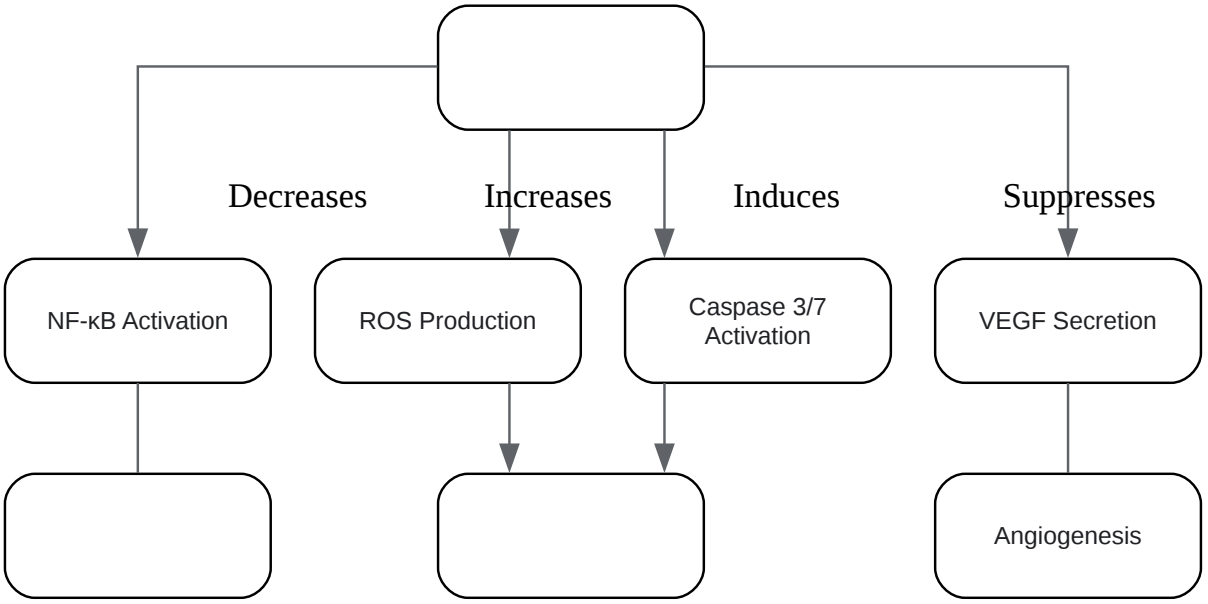
potential of these compounds by mitigating oxidative stress, which is implicated in various diseases.

Visualizations: Signaling Pathways and Workflows

Proposed Anticancer Signaling of Thiourea Derivatives



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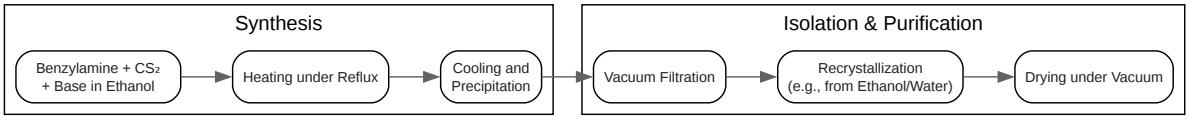
Caption: Proposed anticancer signaling pathways modulated by thiourea derivatives.

Experimental Workflow: Synthesis and Purification



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Caption: General experimental workflow for the synthesis of 1,3-dibenzylthiourea.

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